

A Technical Guide to the Physicochemical Properties of Sodium Dichromate Dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium dichromate dihydrate

Cat. No.: B147847

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **sodium dichromate dihydrate** ($\text{Na}_2\text{Cr}_2\text{O}_7 \cdot 2\text{H}_2\text{O}$), a compound recognized for its strong oxidizing properties. This document outlines its molecular weight and density, supported by detailed experimental protocols for their determination, catering to the needs of researchers and professionals in scientific fields.

Core Physicochemical Data

The essential quantitative properties of **sodium dichromate dihydrate** are summarized below. These values are critical for stoichiometric calculations, formulation development, and safety protocols.

Property	Value	Units
Molecular Weight	298.00	g/mol
Density	2.35	g/cm ³ (at 20°C)
Bulk Density	~1200	kg/m ³

Note: The data presented is compiled from various chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Determination Protocols

Accurate determination of molecular weight and density is fundamental in chemical analysis. The following sections detail standardized methodologies for these measurements.

Determination of Molecular Weight via Gravimetric Analysis of Hydrate

The molecular weight of a hydrate is experimentally verified by determining the number of water molecules of hydration. This is achieved through gravimetric analysis, which involves heating the hydrate to remove the water and measuring the mass difference.

Methodology:

- **Preparation:** A clean, dry porcelain crucible and its cover are heated to a constant weight to remove any moisture. This is achieved by heating strongly for 10-15 minutes, cooling to room temperature in a desiccator, and weighing. The process is repeated until two consecutive weighings are within a negligible margin (e.g., ± 0.005 g).[\[4\]](#)
- **Sample Measurement:** A precisely weighed sample of **sodium dichromate dihydrate** (approximately 1-2 g) is placed into the pre-weighed crucible. The total mass of the crucible, cover, and hydrate is recorded.[\[5\]](#)
- **Dehydration:** The crucible containing the sample is heated gently at first, with the cover slightly ajar to allow water vapor to escape. The heating is then intensified for a sustained period to ensure complete dehydration. The color of the compound may change from orange-red to a different hue, indicating the formation of the anhydrous salt.
- **Cooling and Weighing:** After heating, the crucible is cooled to room temperature in a desiccator to prevent reabsorption of atmospheric moisture. The mass of the crucible, cover, and the remaining anhydrous sodium dichromate is recorded.
- **Constant Weight:** The heating, cooling, and weighing cycle is repeated until a constant mass is achieved, confirming that all water of hydration has been removed.[\[4\]](#)
- **Calculation:**

- Mass of water lost = (Mass of crucible + hydrate) - (Mass of crucible + anhydrous salt).
- Moles of water = Mass of water lost / Molar mass of H_2O (18.015 g/mol).
- Mass of anhydrous $\text{Na}_2\text{Cr}_2\text{O}_7$ = (Mass of crucible + anhydrous salt) - (Mass of empty crucible).
- Moles of anhydrous $\text{Na}_2\text{Cr}_2\text{O}_7$ = Mass of anhydrous $\text{Na}_2\text{Cr}_2\text{O}_7$ / Molar mass of $\text{Na}_2\text{Cr}_2\text{O}_7$ (261.97 g/mol).
- The ratio of moles of water to moles of anhydrous salt determines the number of water molecules in the hydrate's formula, thus confirming its molecular weight.

Determination of Density by Gas Pycnometry

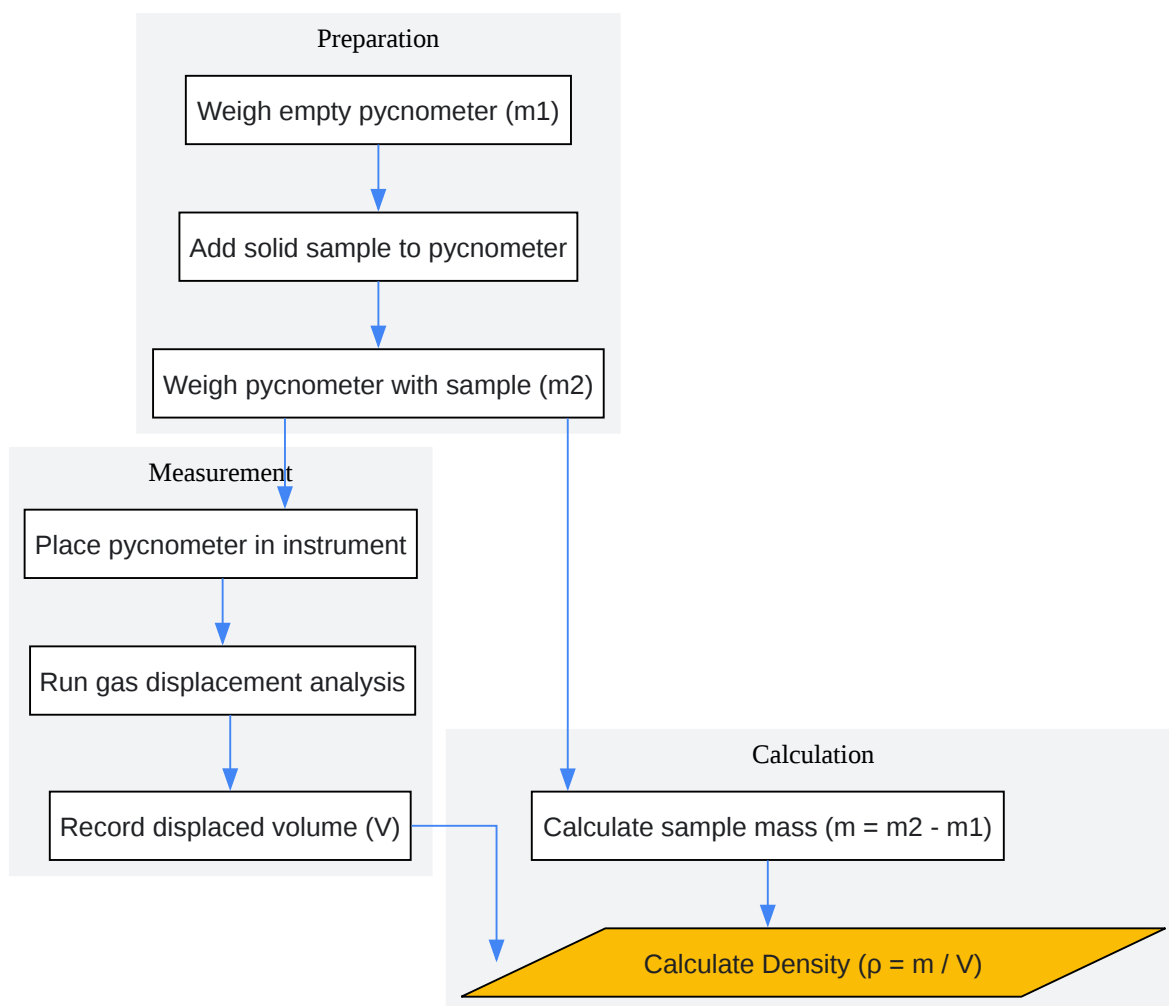
Gas pycnometry is a precise method for determining the true density of a solid powder, excluding the volume of any pores or voids.[6]

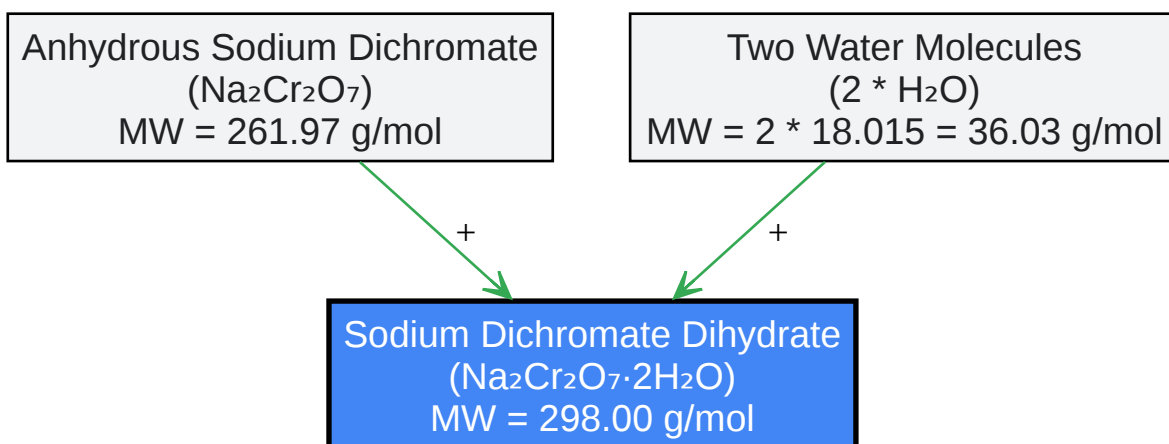
Methodology:

- Calibration: The instrument, a gas pycnometer, is calibrated using a standard sphere of a known, precise volume. Helium is typically used as the analysis gas due to its small atomic size, which allows it to penetrate small pores.
- Sample Preparation: A known mass of the **sodium dichromate dihydrate** sample is accurately weighed and placed into the sample cell of the pycnometer.
- Measurement: The analysis involves pressurizing the sample chamber with helium and then expanding the gas into a second, calibrated reference chamber. The pressure difference between the initial and final states is measured.
- Volume Calculation: Using the principles of the ideal gas law (Boyle's Law), the instrument calculates the volume of the solid sample by measuring the volume of gas it displaces.
- Density Calculation: The density is calculated by dividing the sample's mass by the volume determined by the pycnometer. The measurement is typically repeated several times to ensure accuracy and reproducibility.

Visualized Workflows and Relationships

To further clarify the experimental and logical processes, the following diagrams are provided.





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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Sodium Dichromate Dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b147847#sodium-dichromate-dihydrate-molecular-weight-and-density\]](https://www.benchchem.com/product/b147847#sodium-dichromate-dihydrate-molecular-weight-and-density)

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